

A Comparative Guide to Analytical Standards for 2-Bromo-5-chlorophenol

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Compound of Interest

Compound Name: 2-Bromo-5-chlorophenol

Cat. No.: B087913

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For researchers, scientists, and drug development professionals requiring high-purity **2-Bromo-5-chlorophenol** for their work, selecting a suitable analytical standard is a critical first step. This guide provides a comparative overview of commercially available standards for **2-Bromo-5-chlorophenol** (CAS No. 13659-23-9), detailing their specifications. Additionally, a representative analytical workflow and a detailed experimental protocol for quality control analysis are presented to aid in the effective use of these standards.

Comparison of Commercially Available 2-Bromo-5-chlorophenol Standards

The selection of an appropriate analytical standard is contingent on the specific requirements of the application, such as the need for a certified reference material (CRM) or a specific purity level. Below is a summary of **2-Bromo-5-chlorophenol** standards offered by various suppliers, based on publicly available data.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity Specification	Analysis Method
Biosynth	2-Bromo-5-chlorophenol	13659-23-9	C ₆ H ₄ BrClO	207.45	Not explicitly stated	Not explicitly stated
Ruifu Chemical	2-Bromo-5-chlorophenol	13659-23-9[1]	C ₆ H ₄ BrClO [1]	207.45[1]	>99.0%[1]	GC[1]
Apollo Scientific	2-Bromo-5-chlorophenol	13659-23-9[2]	C ₆ H ₄ BrClO	207.45	97%[2]	Not explicitly stated
Capot Chemical	2-bromo-5-chlorophenol	13659-23-9[3]	C ₆ H ₄ BrClO [3]	207.45[3]	98% (Min) [3]	GC[3]

Note: The information presented in this table is based on data available from the suppliers' websites. For the most current and complete information, including availability of Certificates of Analysis (CoA) and pricing, it is recommended to contact the suppliers directly.

Analytical Workflow for Quality Control

A typical workflow for the quality control analysis of a **2-Bromo-5-chlorophenol** analytical standard involves several key stages, from sample preparation to data analysis. This process ensures the identity and purity of the standard before its use in experimental assays.

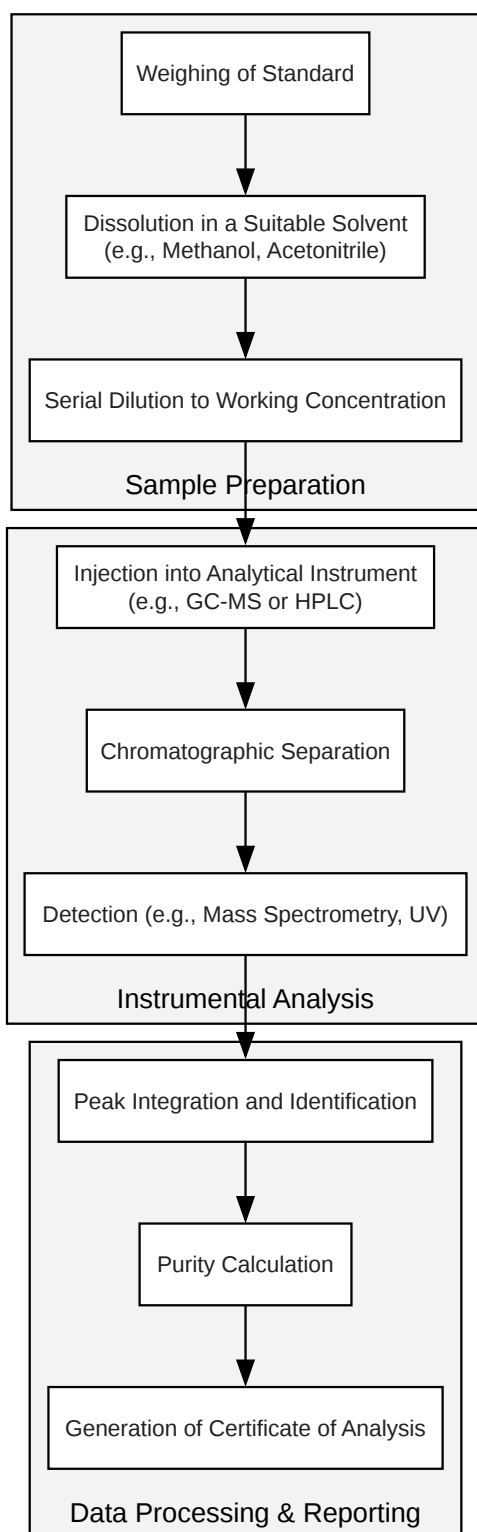


Figure 1: Analytical Workflow for 2-Bromo-5-chlorophenol QC

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Caption: Figure 1: A generalized workflow for the quality control analysis of **2-Bromo-5-chlorophenol** analytical standards.

Detailed Experimental Protocol: Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

The following is a representative GC-MS method for the determination of the purity of **2-Bromo-5-chlorophenol**. This protocol is based on general methods for the analysis of chlorophenols and may require optimization for specific instrumentation and laboratory conditions.[\[4\]](#)[\[5\]](#)[\[6\]](#)

1. Objective: To determine the purity of a **2-Bromo-5-chlorophenol** analytical standard by GC-MS.

2. Materials and Reagents:

- **2-Bromo-5-chlorophenol** standard
- Methanol (HPLC or GC grade)
- Helium (99.999% purity)[\[4\]](#)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Micropipettes
- GC vials with inserts

3. Instrumentation:

- Gas chromatograph (GC) equipped with a split/splitless injector and a mass selective detector (MSD).

- Capillary column suitable for phenol analysis (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).

4. Standard Preparation:

- Stock Solution (e.g., 1000 μ g/mL): Accurately weigh approximately 10 mg of the **2-Bromo-5-chlorophenol** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard (e.g., 50 μ g/mL): Dilute the stock solution accordingly with methanol to achieve a concentration suitable for GC-MS analysis.

5. GC-MS Operating Conditions:

- Injector Temperature: 250 $^{\circ}$ C
- Injection Mode: Splitless (or split, depending on concentration)
- Injection Volume: 1 μ L
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min)
- Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}$ C, hold for 2 minutes
 - Ramp: 10 $^{\circ}$ C/min to 280 $^{\circ}$ C
 - Hold: 5 minutes at 280 $^{\circ}$ C
- MS Transfer Line Temperature: 280 $^{\circ}$ C
- Ion Source Temperature: 230 $^{\circ}$ C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-350

6. Data Analysis:

- Identify the peak corresponding to **2-Bromo-5-chlorophenol** based on its retention time and mass spectrum.
- The purity of the standard is typically determined by the area percent method, where the area of the main peak is divided by the total area of all peaks in the chromatogram and multiplied by 100.

7. System Suitability:

- Before sample analysis, perform replicate injections of a working standard to ensure system suitability parameters such as peak area reproducibility (RSD < 5%) and peak shape are met.

This guide provides a foundational understanding of the available analytical standards for **2-Bromo-5-chlorophenol** and a practical approach to their analysis. For critical applications, it is imperative to consult the supplier's Certificate of Analysis and perform in-house verification of the standard's purity.

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